

# Protocol for the Preparation of Adenine Monohydrochloride Hemihydrate Stock Solution

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## Compound of Interest

Compound Name: *Adenine monohydrochloride hemihydrate*

Cat. No.: *B8113033*

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For researchers, scientists, and drug development professionals, this document provides a detailed protocol for the preparation, storage, and handling of **adenine monohydrochloride hemihydrate** stock solutions.

Adenine, a fundamental component of nucleic acids and a key molecule in cellular metabolism, is frequently utilized in various biological research applications. Its salt form, **adenine monohydrochloride hemihydrate**, offers improved solubility in aqueous solutions compared to the free base. This protocol outlines the necessary steps to prepare a stable and accurate stock solution for experimental use.

## Physicochemical Data and Solubility

A summary of the key quantitative data for **adenine monohydrochloride hemihydrate** is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	$C_5H_5N_5 \cdot HCl \cdot \frac{1}{2}H_2O$	[1][2]
Molecular Weight	189.6 g/mol	[1][3]
Appearance	White to off-white powder/crystalline solid	[3]
Solubility in DMSO	8.33 mg/mL (43.93 mM)	[4]
Solubility in Water	50 mg/mL in warm water (for hydrochloride hydrate)	
Storage of Powder	Room temperature	[4]
Storage of Stock Solution	-20°C for 1 month or -80°C for up to 6 months	[4]

## Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **adenine monohydrochloride hemihydrate** in dimethyl sulfoxide (DMSO).

### Materials

- **Adenine monohydrochloride hemihydrate** (MW: 189.6 g/mol )
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Spatula
- Vortex mixer
- Water bath or heat block (optional)

- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

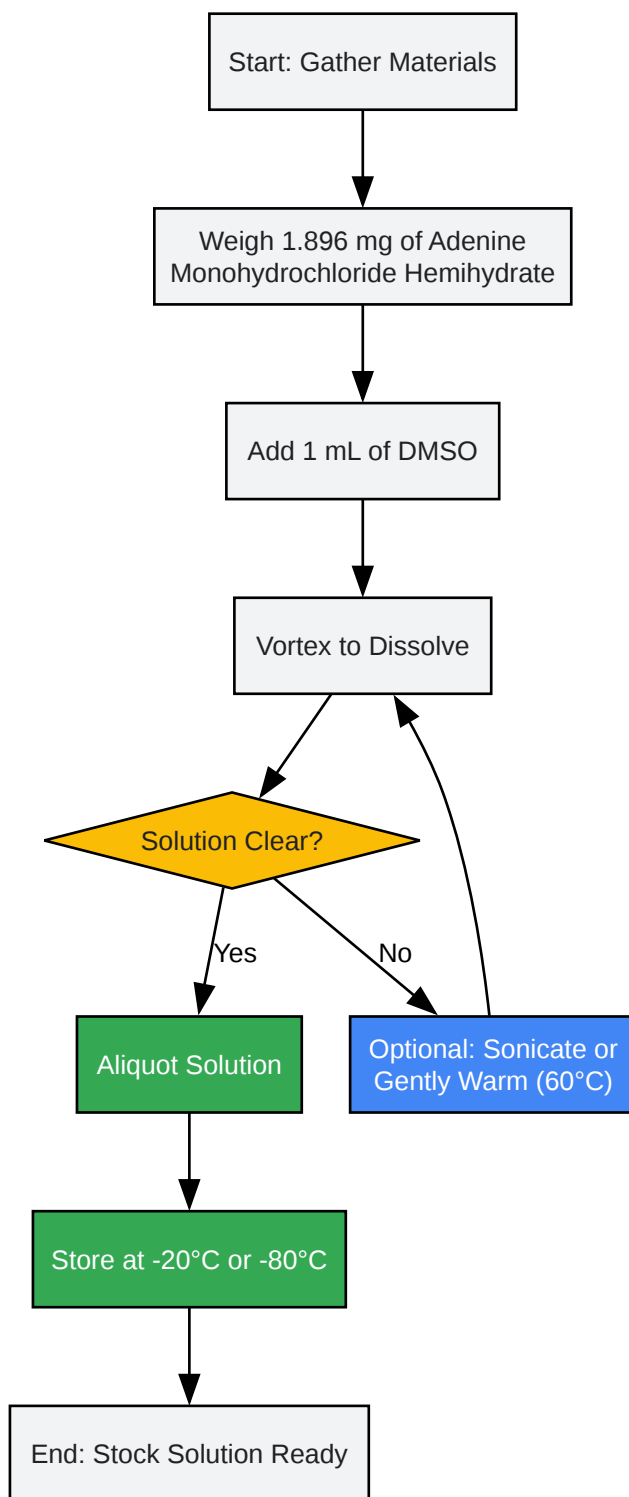
## Procedure

- Pre-dissolution Preparation:
  - Ensure all glassware and equipment are clean and dry.
  - It is recommended to use freshly opened, anhydrous DMSO as hygroscopic DMSO can negatively impact solubility.[\[4\]](#)
  - Bring the **adenine monohydrochloride hemihydrate** powder and DMSO to room temperature before use.
- Weighing the Compound:
  - Tare a sterile microcentrifuge tube on the analytical balance.
  - Carefully weigh 1.896 mg of **adenine monohydrochloride hemihydrate** into the tube.
- Dissolution:
  - Add 1 mL of DMSO to the tube containing the **adenine monohydrochloride hemihydrate**.
  - Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
  - If the compound does not fully dissolve, the following steps can be taken:
    - Sonication: Place the tube in a sonicator bath for 5-10 minutes.[\[5\]](#)
    - Warming: Gently warm the solution to 60°C in a water bath or on a heat block with intermittent vortexing until the solid is completely dissolved.[\[4\]](#)
- Final Checks and Storage:
  - Visually inspect the solution to ensure it is clear and free of any particulate matter.

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[4]</sup> When retrieving from storage, allow the vial to equilibrate to room temperature before opening to prevent condensation.

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **adenine monohydrochloride hemihydrate** stock solution.



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